

Improving the rate of sluggish pivaloylation reactions

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Compound of Interest

Compound Name: *Tert-butyl pivalate*

Cat. No.: B097859

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Technical Support Center: Pivaloylation Reactions

Welcome to the Technical Support Center for pivaloylation reactions. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) to overcome common challenges and improve the rate of sluggish pivaloylation reactions.

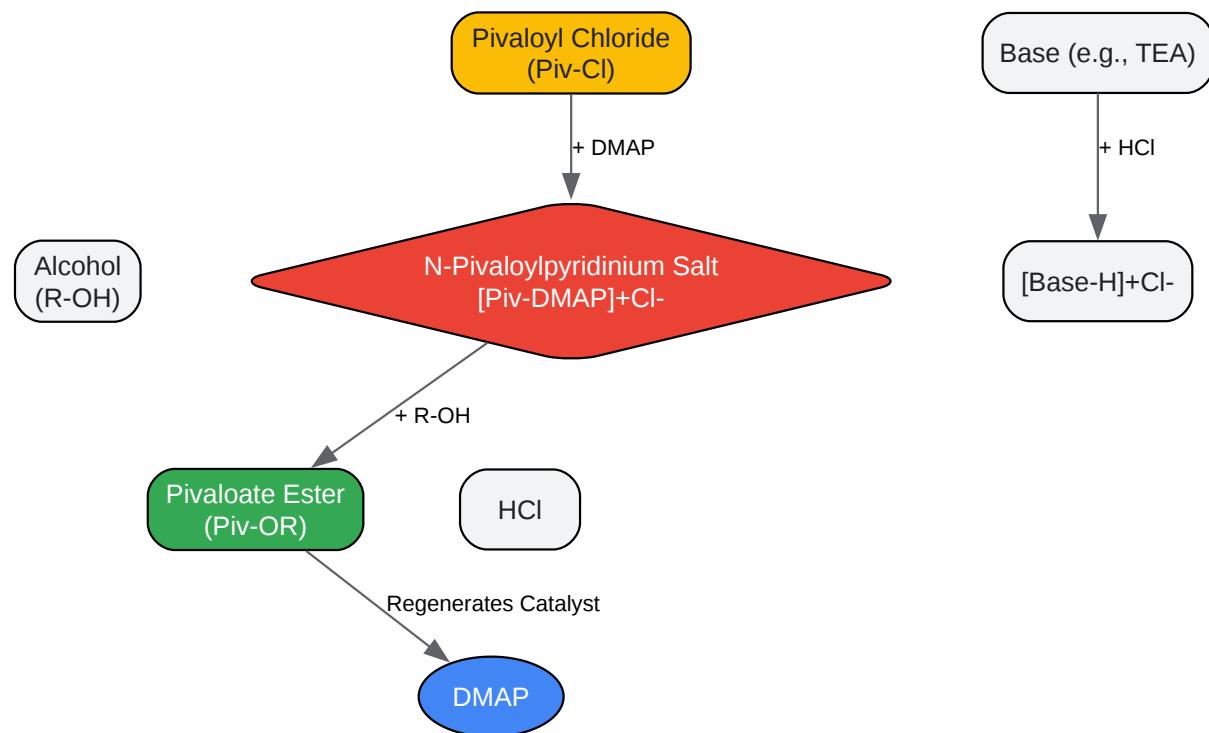
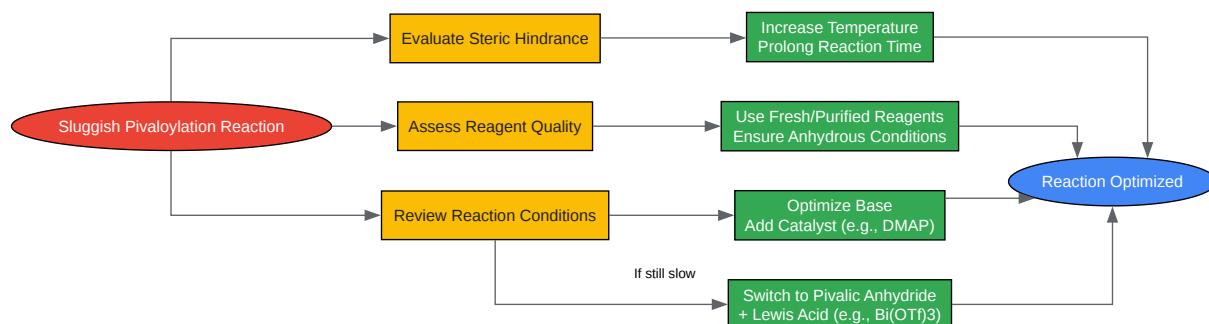
Troubleshooting Guide

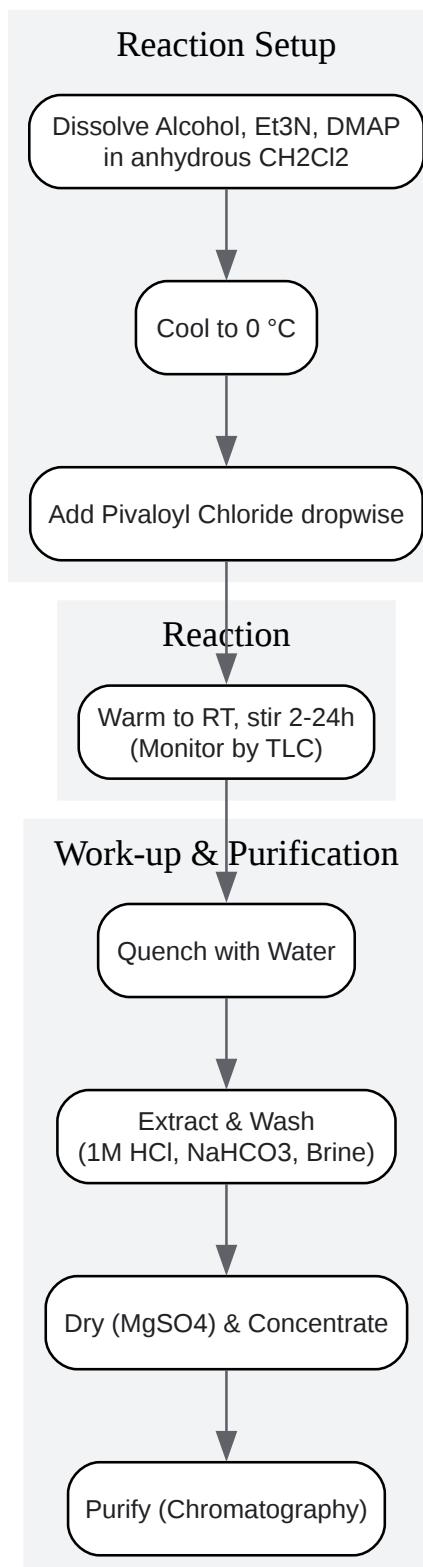
Sluggish or low-yielding pivaloylation reactions are a common challenge, primarily due to the steric bulk of the pivaloyl group. This guide provides a systematic approach to identify and resolve these issues.

Problem: My pivaloylation reaction is slow or not going to completion.

This is a frequent issue that can be addressed by systematically evaluating several aspects of the reaction setup and execution.[\[1\]](#)

Troubleshooting Workflow





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References

- 1. The DMAP-catalyzed acetylation of alcohols--a mechanistic study (DMAP = 4-(dimethylamino)pyridine) - PubMed [pubmed.ncbi.nlm.nih.gov]
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